

Personal protective equipment for handling 2,5-Dihydroxybenzaldehyde

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Compound of Interest

Compound Name: 2,5-Dihydroxybenzaldehyde

Cat. No.: B135720

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Essential Safety and Handling Guide for 2,5-Dihydroxybenzaldehyde

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential information for the safe handling and disposal of **2,5-Dihydroxybenzaldehyde** (CAS No. 1194-98-5), also known as Gentisaldehyde. Adherence to these procedures is critical to minimize risks and ensure a safe laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

2,5-Dihydroxybenzaldehyde is classified as a hazardous chemical that can cause skin irritation, serious eye irritation, and may lead to an allergic skin reaction or respiratory irritation^{[1][2]}. Therefore, appropriate personal protective equipment must be worn at all times.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specificatio	Standard
Eye Protection	Goggles or face shield	OSHA 29 CFR 1910.133 or European Standard EN166 ^[1]
Hand Protection	Protective gloves (e.g., Nitrile rubber)	Consult glove manufacturer for breakthrough time
Body Protection	Long-sleeved clothing or lab coat	N/A
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Required if exposure limits are exceeded or irritation is experienced ^[1]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2,5-Dihydroxybenzaldehyde** is crucial to prevent exposure and contamination.

1. Preparation:

- Ensure a well-ventilated area, such as a chemical fume hood, is used for all handling procedures.
- Verify that an eyewash station and safety shower are readily accessible.^[1]
- Assemble all necessary PPE as detailed in Table 1.
- Have spill control materials (e.g., absorbent pads, sand) readily available.

2. Handling:

- Avoid generating dust.^[1]
- Weigh and transfer the chemical within the ventilated enclosure.
- Do not get the chemical in eyes, on skin, or on clothing.^[1]

- Avoid ingestion and inhalation.[1]
- Wash hands thoroughly after handling.[1]

3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][4]
- Keep away from heat, sparks, and open flames.[4]
- Store away from incompatible materials such as strong oxidizing agents and strong bases.[1]

4. First Aid Measures:

Exposure Route	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][2]
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.[1][2]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if you feel unwell.[1][2]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical aid.[2][4]

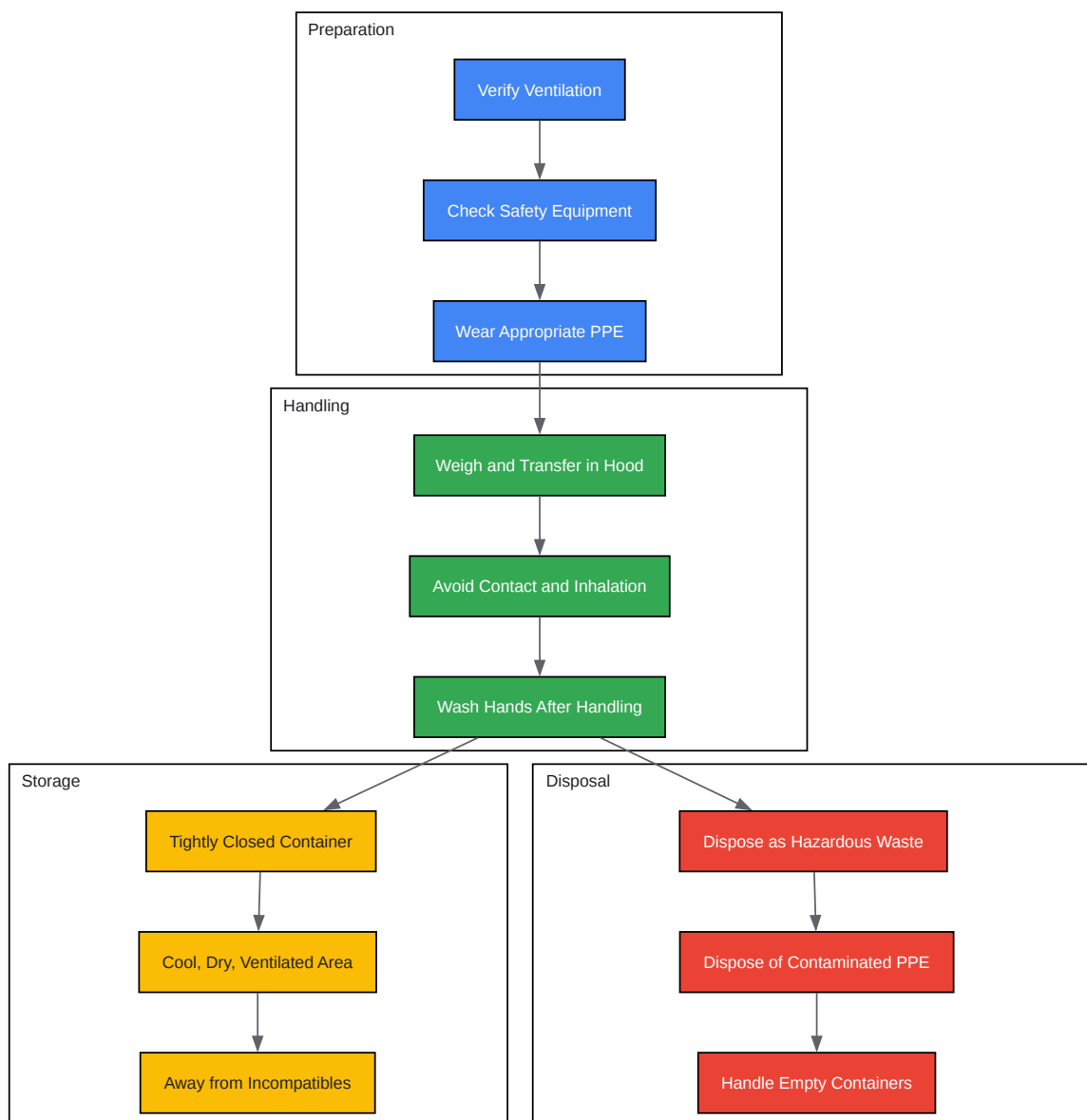
Disposal Plan

Proper disposal of **2,5-Dihydroxybenzaldehyde** and its containers is essential to prevent environmental contamination.

- Chemical Waste: Dispose of contents and container to an approved waste disposal plant.[1]
All waste must be handled in accordance with local, state, and federal regulations.[5]

- Contaminated PPE: Contaminated work clothing should not be allowed out of the workplace. [\[1\]](#) Dispose of contaminated gloves and clothing as hazardous waste.
- Empty Containers: Do not reuse empty containers. Dispose of them in accordance with official regulations.

Workflow for Safe Handling of 2,5-Dihydroxybenzaldehyde



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Caption: Workflow for the safe handling of **2,5-Dihydroxybenzaldehyde**.

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